

troubleshooting Deltasol sensor fault messages

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Deltasol*

Cat. No.: *B1594966*

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Deltasol Sensor Fault Troubleshooting Center

This technical support center provides troubleshooting guidance for sensor fault messages on **Deltasol** solar controllers. The information is tailored for researchers, scientists, and drug development professionals who may be utilizing these controllers in their experimental setups.

Frequently Asked Questions (FAQs)

Q1: What does a sensor fault message on my **Deltasol** controller indicate?

A sensor fault message indicates that the controller is not receiving a valid signal from one or more of its temperature sensors. This could be due to a problem with the sensor itself, the connecting cable, or the terminals on the controller.^{[1][2][3][4][5]} The controller will typically display an error code or a flashing symbol to identify the faulty sensor.^{[1][2][3][6][7][8]}

Q2: How can I identify which sensor is faulty?

The **Deltasol** controller will indicate the faulty sensor on its display. This is often done through a flashing sensor symbol or by displaying an error code instead of a temperature reading when viewing the specific sensor channel.^{[1][2][3][6][7][8]} Refer to your controller's manual for the specific method of identifying the problematic sensor.

Q3: What are the common error codes associated with sensor faults?

The most common error codes for sensor faults on **Deltasol** controllers are:

- -88.8 or a similar message indicating a line break. This means the controller is not detecting any connection to the sensor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)
- 888.8 or a similar message indicating a short circuit. This suggests that the sensor's internal wiring or the connecting cable is shorted.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)

Q4: Can I test the sensor myself to confirm if it's faulty?

Yes, you can test the Pt1000 temperature sensor using a multimeter with an ohmmeter function. This involves disconnecting the sensor from the controller and measuring its electrical resistance. The measured resistance should correspond to the ambient temperature.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)

Troubleshooting Guides

Initial Checks

Before proceeding with more detailed troubleshooting, perform these initial checks:

- Visual Inspection: Carefully inspect the sensor cable for any visible signs of damage, such as cuts, abrasions, or kinks.
- Secure Connections: Ensure that the sensor cable is securely connected to the correct terminals on the **Deltasol** controller. Check for any loose wires.

Experimental Protocol: Testing a Pt1000 Sensor

This protocol outlines the steps to test a Pt1000 temperature sensor for functionality.

Objective: To determine if a Pt1000 sensor is providing the correct resistance reading corresponding to the ambient temperature.

Materials:

- Multimeter with an ohmmeter function
- Thermometer to measure the ambient temperature
- Screwdriver to disconnect the sensor from the controller

Procedure:

- **Power Down:** Disconnect the **Deltasol** controller from the power supply to ensure safety.
- **Disconnect Sensor:** Carefully disconnect the two wires of the suspect sensor from the terminals on the controller.
- **Set Multimeter:** Set your multimeter to the resistance measurement mode (Ω). Select a range appropriate for measuring resistances around 1000 Ω .
- **Measure Resistance:** Connect the multimeter probes to the two disconnected sensor wires. The polarity of the connection does not matter.
- **Record Measurement:** Record the resistance value displayed on the multimeter.
- **Measure Ambient Temperature:** Use a thermometer to measure the current ambient temperature where the sensor is located.
- **Compare with Table:** Compare the measured resistance with the expected resistance for the measured ambient temperature using the Pt1000 Resistance Table below.

Data Interpretation:

- **Matching Values:** If the measured resistance is close to the value in the table for the corresponding temperature, the sensor is likely functioning correctly. The issue may lie with the cabling or the controller.
- **"OL" or Infinite Resistance:** If the multimeter displays "OL" (Over Limit) or a very high resistance, this indicates a line break in the sensor or its cable.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)
- **Very Low Resistance (near 0 Ω):** A very low resistance reading indicates a short circuit within the sensor or its cable.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)

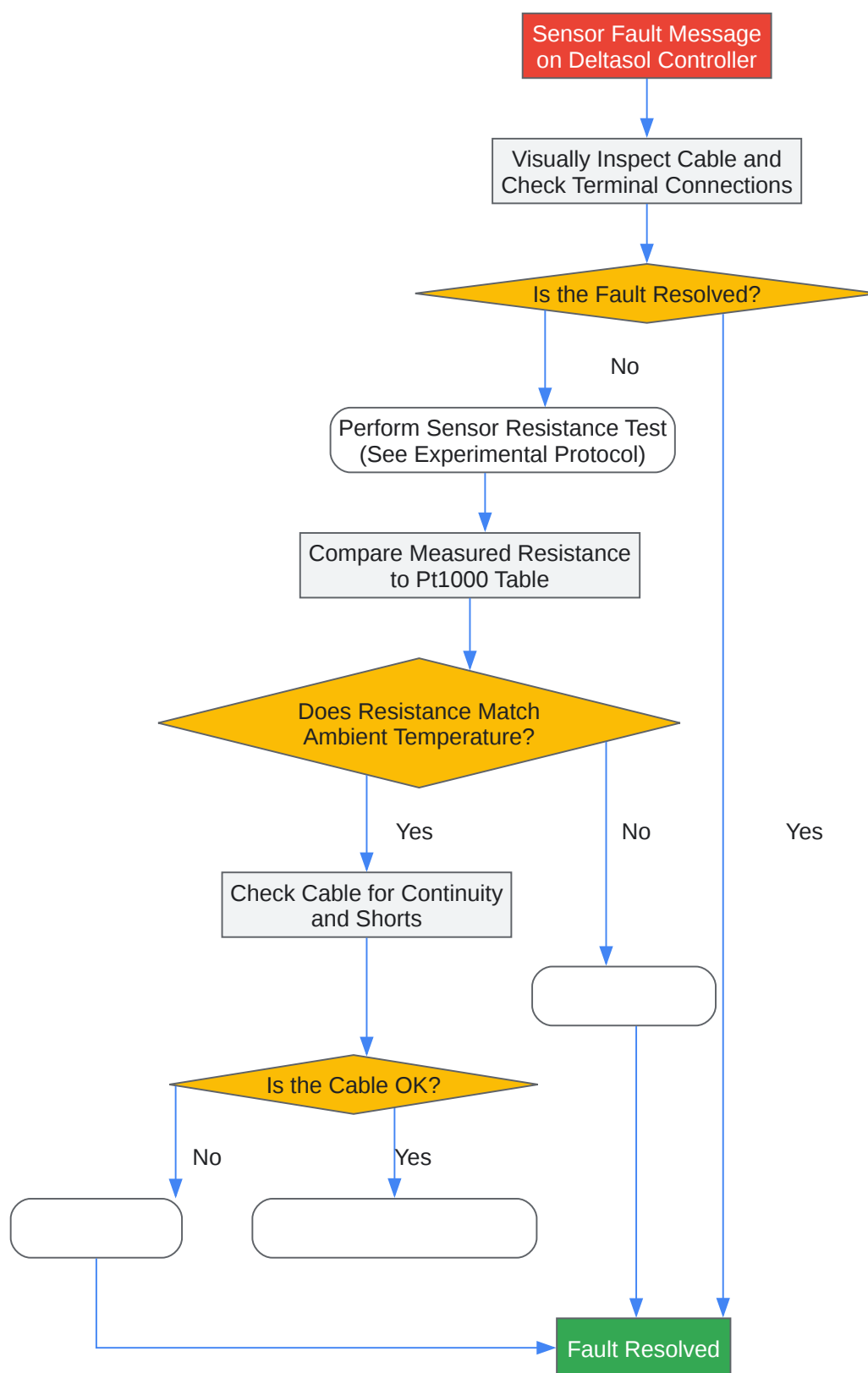
Data Presentation: Pt1000 Resistance Table

The following table provides the expected resistance values for a Pt1000 sensor at various temperatures. This data is crucial for verifying sensor functionality.[\[11\]](#)[\[12\]](#)

Temperature (°C)	Resistance (Ω)
-10	960.9
0	1000.0
10	1039.0
20	1077.9
25	1097.3
30	1116.7
40	1155.4
50	1194.0
60	1232.4
70	1270.7
80	1308.9
90	1347.0
100	1385.0

Mandatory Visualizations

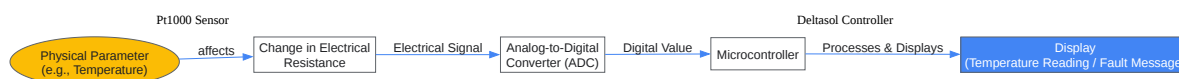
Logical Troubleshooting Workflow



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Caption: Troubleshooting workflow for **Deltasol** sensor faults.

Signaling Pathway



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Caption: Simplified signaling pathway from sensor to controller display.

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- To cite this document: BenchChem. [troubleshooting Deltasol sensor fault messages]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594966#troubleshooting-deltasol-sensor-fault-messages]

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